

# Proper Disposal of Fenothiocarb: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Fenothiocarb

Cat. No.: B1672524

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This document provides essential safety and logistical information for the proper disposal of **fenothiocarb**, a thiocarbamate acaricide. Adherence to these procedures is critical for ensuring personnel safety and environmental protection. This guide is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting.

## Immediate Safety and Disposal Overview

**Fenothiocarb** is classified as harmful if swallowed and very toxic to aquatic life, necessitating stringent disposal protocols.<sup>[1]</sup> Improper disposal can lead to environmental contamination and potential harm to human health. The primary and recommended method for the disposal of **fenothiocarb** waste is to engage a licensed and authorized waste disposal contractor.<sup>[2]</sup>

## Key Disposal Principles:

- **Do Not Dispose Down the Drain:** Never dispose of **fenothiocarb** or its containers in sinks or drains. This can lead to contamination of waterways.
- **Consult the Safety Data Sheet (SDS):** The SDS for **fenothiocarb** provides specific information on handling, storage, and disposal.
- **Follow Local Regulations:** Waste disposal regulations can vary. Always adhere to local and national guidelines for hazardous chemical waste.

- Empty Containers: Ensure containers are completely empty before disposal.[2] These should be managed in accordance with local regulations for recycling or waste.[2]

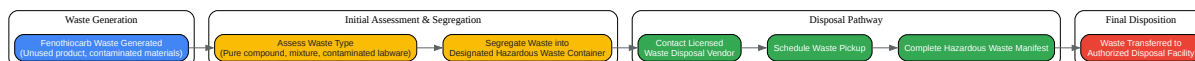
## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and qualitative information related to the hazards and disposal of **fenothiocarb**.

Parameter	Value/Statement	Source
GHS Hazard Statements	H302: Harmful if swallowed H400: Very toxic to aquatic life	[1]
GHS Precautionary Statement (Disposal)	P501: Dispose of contents/ container to an approved waste disposal plant	
Primary Disposal Method	Subcontract to a waste disposer authorized by a Prefectural Governor.	
Contaminated Packaging	Empty the packaging completely prior to disposal. Empty containers should be taken for recycle, recovery or waste in accordance with local regulation.	
General Advice for Pesticide Disposal	Dispose of pesticides as instructed on the product label under the "Storage and Disposal" statement. Unwanted pesticides should be treated as household hazardous waste and taken to a designated collection facility.	

## Disposal Workflow

The following diagram outlines the decision-making process and procedural steps for the proper disposal of **fenothiocarb** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **fenothiocarb** waste.

## Experimental Protocols

Currently, there are no standardized, widely accepted experimental protocols for the in-lab degradation or detoxification of **fenothiocarb** that are suitable for routine disposal by laboratory personnel. The chemical stability of **fenothiocarb** and the potential for hazardous degradation byproducts make such procedures complex and risky without specialized equipment and expertise. Therefore, the recommended and safest approach is to utilize professional waste management services.

For any accidental release, the immediate priority is to ventilate the area and prevent unauthorized personnel from entering. Isolate the leakage area and wear appropriate personal protective equipment. The spilled material should be collected and placed in a suitable container for disposal by a licensed professional.

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## References

- 1. Fenothiocarb | C13H19NO2S | CID 44178 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. [direct.hpc-j.co.jp](https://direct.hpc-j.co.jp) [[direct.hpc-j.co.jp](https://direct.hpc-j.co.jp)]
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